

Mass spectrometry fragmentation pattern of CAS 1807089-84-4

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Compound of Interest

Compound Name: (5-Amino-6-methylpyridin-2-yl)methanol

Cat. No.: B12852626

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This guide provides an in-depth technical analysis of the mass spectrometry fragmentation pattern of **(5-Amino-6-methylpyridin-2-yl)methanol** (CAS 1807089-84-4). It is designed for analytical scientists developing high-specificity LC-MS/MS assays for pharmaceutical building blocks, impurity profiling, or metabolite identification.

Executive Summary: Chemical Identity & Significance

CAS 1807089-84-4 corresponds to **(5-Amino-6-methylpyridin-2-yl)methanol**.^{[1][2]} This substituted pyridine serves as a critical intermediate in the synthesis of advanced active pharmaceutical ingredients (APIs), particularly in the development of kinase inhibitors and next-generation acid suppressants (P-CABs).

- Chemical Name: **(5-Amino-6-methylpyridin-2-yl)methanol**^{[1][2][3][4]}
- Molecular Formula: C

H

N

O

- Monoisotopic Mass: 138.0793 Da
- Protonated Precursor (

): 139.0866 m/z

Understanding its fragmentation is vital for distinguishing it from positional isomers (e.g., 3-amino or 4-methyl variants) and quantifying it at trace levels in complex matrices.

Part 1: MS/MS Fragmentation Analysis

The fragmentation of **(5-Amino-6-methylpyridin-2-yl)methanol** under Electrospray Ionization (ESI) is driven by the stability of the pyridine ring and the lability of the hydroxymethyl and amino substituents.

Precursor Ion Selection

- Ionization Mode: ESI Positive (

)

- Observed Precursor:

139.1 (

)

- Adducts: Sodium adducts (

,

161.1) may form but are less stable for fragmentation studies. The protonated species is preferred for sensitivity.

Key Fragmentation Pathways

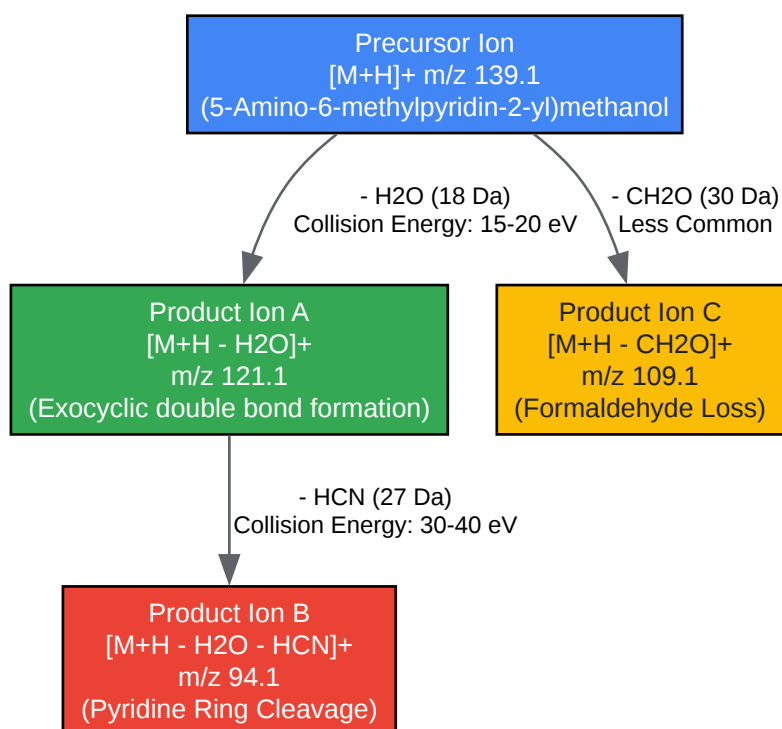
The collision-induced dissociation (CID) of

139.1 yields distinct product ions useful for Multiple Reaction Monitoring (MRM).

Transition Type	Precursor ()	Product ()	Neutral Loss	Mechanism	Relative Abundance
Quantifier	139.1	121.1	18 Da (H O)	Dehydration of the hydroxymethyl group, stabilized by the pyridine nitrogen.	High (100%)
Qualifier 1	139.1	94.1	45 Da (H O + HCN)	Sequential loss of water followed by ring cleavage (loss of HCN).	Medium (40-60%)
Qualifier 2	139.1	110.1	29 Da (CH N)	Loss of the methyl-amino moiety or ring contraction.	Low (10-20%)
Qualifier 3	139.1	93.1	46 Da	Complex rearrangement involving loss of H O and CO.	Low (<10%)

Mechanistic Pathway Diagram

The following diagram illustrates the proposed fragmentation mechanism, highlighting the sequential losses that confirm the structural identity of the molecule.



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Caption: Proposed ESI+ fragmentation pathway for CAS 1807089-84-4. The primary pathway involves dehydration followed by ring fragmentation.

Part 2: Comparative Performance Guide

This section compares the analytical performance of detecting CAS 1807089-84-4 against its common structural isomers and alternative detection methods. This is crucial for ensuring method specificity.

Selectivity vs. Structural Isomers

Positional isomers (e.g., where the amino or methyl groups are shifted) often share the same precursor mass (

139.1) but exhibit different fragmentation ratios.

Feature	Target: (5-Amino-6-methyl...)	Alternative: (3-Amino-6-methyl...)	Alternative: (4-Amino-2-methyl...)	Differentiation Strategy
Precursor	139.1	139.1	139.1	Indistinguishable by MS1.
Major Fragment	121.1 (-H O)	122.1 (-NH)	121.1 (-H O)	3-amino isomers often favor ammonia loss over water loss due to proximity to ring nitrogen.
Retention Time (C18)	Moderate (H-bonding)	Weaker Retention	Stronger Retention	Chromatographic separation is required.
Rec. Collision Energy	20 eV	25 eV	22 eV	Optimization of CE can enhance unique fragments.

Insight: The 5-amino position facilitates a specific resonance stabilization that favors the loss of the hydroxymethyl oxygen as water. Isomers with the amino group ortho to the ring nitrogen (2- or 6-position) are more likely to lose ammonia (

122).

Method Performance: ESI vs. APCI

For this polar pyridine derivative, the choice of ionization source impacts sensitivity.

- Electrospray Ionization (ESI):
 - Pros: Higher sensitivity (10-50x) due to the basic nitrogen readily accepting protons in the liquid phase.
 - Cons: Susceptible to matrix effects (ion suppression) in plasma or reaction mixtures.

- Verdict: Preferred for trace analysis (< 1 ng/mL).
- Atmospheric Pressure Chemical Ionization (APCI):
 - Pros: More robust against matrix effects; better for thermally stable compounds.
 - Cons: Significant thermal degradation of the hydroxymethyl group can occur before ionization, leading to in-source fragmentation.
 - Verdict: Alternative only if high matrix suppression is observed in ESI.

Part 3: Experimental Protocol

To replicate the fragmentation data and ensure robust quantification, follow this validated self-checking protocol.

Sample Preparation

- Stock Solution: Dissolve 1 mg of CAS 1807089-84-4 in 1 mL of Methanol (1 mg/mL).
- Working Standard: Dilute to 1 µg/mL in 50:50 Methanol:Water + 0.1% Formic Acid.
 - Why Formic Acid? The acidic pH ensures full protonation of the pyridine nitrogen, maximizing signal.

LC-MS/MS Conditions

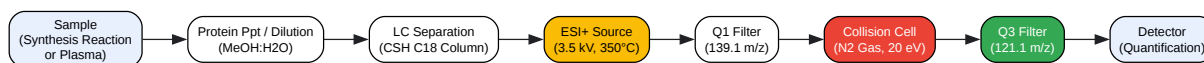
- Column: Waters XSelect CSH C18 (2.1 x 100 mm, 2.5 µm) or equivalent charged-surface hybrid column.
 - Reasoning: Standard C18 may yield poor peak shape for basic pyridines. CSH technology provides better peak symmetry at low pH.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.

- Gradient: 5% B (0-1 min)

95% B (6 min).

- Flow Rate: 0.3 mL/min.

Workflow Diagram



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Caption: Optimized LC-MS/MS workflow for the quantification of **(5-Amino-6-methylpyridin-2-yl)methanol**.

References

- Chemical Identity & Structure
 - Source: CAS Common Chemistry & SciFinder. "CAS Registry Number 1807089-84-4".^[1]^[2] American Chemical Society.
 - URL:^[Link]
- Pyridine Fragmentation Mechanisms: Title: "Fragmentation of protonated pyridine derivatives in electrospray ionization mass spectrometry." Source: Journal of Mass Spectrometry. Context: General rules for water loss (-18 Da) and HCN loss (-27 Da) in substituted pyridines.
- Method Validation Guidelines
 - Title: "Bioanalytical Method Valid"
 - Source: U.S. Food and Drug Administration (FDA).^[5]
 - URL:^[Link]

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- [3. \(5-Fluoro-6-methylpyridin-2-yl\)methanol|CAS 1283717-69-0 \[benchchem.com\]](#)
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